

Oxalyl fluoride handling and storage safety precautions

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Compound of Interest

Compound Name: Oxalyl fluoride

Cat. No.: B1294776

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Oxalyl Fluoride Technical Support Center

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **oxalyl fluoride**.

Frequently Asked Questions (FAQs)

Q1: What is **oxalyl fluoride** and what are its primary hazards?

A1: **Oxalyl fluoride**, with the chemical formula $(\text{COF})_2$, is a colorless liquid and a fluorinated derivative of oxalic acid[1]. It is a highly reactive and toxic compound[2]. Key hazards include:

- Toxicity: It is toxic if inhaled[3].
- Corrosivity: It can cause severe skin burns and eye damage. It is also corrosive to the respiratory tract.
- Reactivity: It may react violently with water, liberating toxic gas[4].
- Pressure Hazard: As a liquefied gas, it is sold in cylinders and can pose a pressure hazard. Containers may explode or rupture if heated[3].

Q2: What personal protective equipment (PPE) is required when handling **oxalyl fluoride**?

A2: Comprehensive PPE is mandatory to prevent any contact. This includes:

- Respiratory Protection: A full-face respirator is recommended if exposure limits are exceeded or if vapors are generated[5]. A self-contained breathing apparatus (SCBA) may be necessary for emergency situations[6].
- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use[5].
- Eye Protection: Safety goggles and a face shield are required[6].
- Skin and Body Protection: Wear fire/flammable resistant and impervious protective clothing and boots as needed[5][6]. An emergency shower should be accessible[6].

Q3: What are the proper storage conditions for **oxalyl fluoride** cylinders?

A3: **Oxalyl fluoride** must be stored in a tightly closed cylinder in a dry, cool, and well-ventilated area[5]. Protect containers from sunlight[3]. The cylinder must be properly secured, and the valve protection cap should be in place until it is connected for use[3]. Store it away from incompatible materials such as water, bases, alcohols, amines, metals, and oxidizing agents[4]. The storage area should be locked or accessible only to authorized personnel.

Q4: What materials are incompatible with **oxalyl fluoride**?

A4: **Oxalyl fluoride** should not be stored with or allowed to contact water, as it can react violently[4]. Other incompatible materials include bases, alcohols, amines, metals, and oxidizing agents[4].

Troubleshooting Guides: Emergency Procedures

Problem: I have been exposed to **oxalyl fluoride** on my skin.

Solution: This is a medical emergency requiring immediate action. Due to its fluoride component, severe and deeply penetrating burns can occur, which may be delayed in onset with dilute solutions[7][8].

- Remove Clothing: Immediately take off all contaminated clothing, including footwear[3].

- **Flush with Water:** Flush the affected skin and hair with large amounts of running water for at least 15 minutes, using a safety shower if available[3][9].
- **Seek Medical Attention:** Call emergency medical services immediately. Inform them that the exposure involves a fluoride compound[8].
- **Specialized Treatment:** If available and you are trained to use it, apply a 2.5% calcium gluconate ointment to the area after initial washing, while awaiting medical assistance. This is a common antidote for hydrofluoric acid (HF) burns, which share characteristics with **oxalyl fluoride** exposure[8]. Do not use mouth-to-mouth resuscitation if the victim has ingested or inhaled the chemical[5].

Problem: I have inhaled **oxalyl fluoride**.

Solution: Inhalation is a primary exposure route and can be highly toxic[3].

- **Move to Fresh Air:** Immediately move the affected person to fresh air[5][9].
- **Call for Help:** Summon emergency medical assistance immediately[3].
- **Administer Oxygen/CPR:** If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation[5]. If the patient has no pulse, administer CPR[3].
- **Medical Follow-up:** The individual must be seen by a physician[5][9].

Problem: There is an **oxalyl fluoride** leak or spill.

Solution:

- **Evacuate:** Clear all unprotected personnel from the area and move upwind[3].
- **Alert Authorities:** Notify your institution's emergency authority about the location and nature of the hazard[3].
- **Ventilate:** Increase ventilation in the area[3].

- Stop the Leak (If Safe): Wearing full PPE, including an SCBA, attempt to stop the leak only if it is safe to do so[3].
- Containment: Prevent the substance from entering drains or watercourses[3][5].
- Cleanup: For small spills, collect and arrange for disposal in suitable, closed containers. Use spark-proof tools[5]. Do not use water to clean up the spill[4].

Data Presentation

Table 1: Physical and Chemical Properties of **Oxalyl Fluoride**

Property	Value	Source
Chemical Formula	C ₂ F ₂ O ₂	[5]
Molecular Weight	94.02 g/mol	[5]
CAS Number	359-40-0	[5]
Appearance	Colorless liquid	[1]
Solubility	Insoluble in water; soluble in some organic solvents like dichloromethane and chloroform.	[2]

Table 2: Hazard Identification and Storage Summary

Hazard Class	GHS Statement	Precautionary Measures & Storage	Source
Acute Toxicity, Inhalation	H331: Toxic if inhaled.	P261: Avoid breathing fumes. P271: Use only outdoors or in a well-ventilated area.	[3]
Skin Corrosion	H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves, clothing, and eye/face protection.	
Gas Under Pressure	H280: Contains gas under pressure; may explode if heated.	P410+P403: Protect from sunlight. Store in a well-ventilated place.	[3]
Reactivity with Water	H260: In contact with water releases flammable gases which may ignite spontaneously.	P223: Do not allow contact with water. P402+P404: Store in a dry place. Store in a closed container.	

Experimental Protocols

Protocol: Handling a Small **Oxalyl Fluoride** Cylinder Leak

Objective: To safely manage and contain a minor leak from an **oxalyl fluoride** cylinder or connection. This protocol is for trained personnel only and requires full PPE.

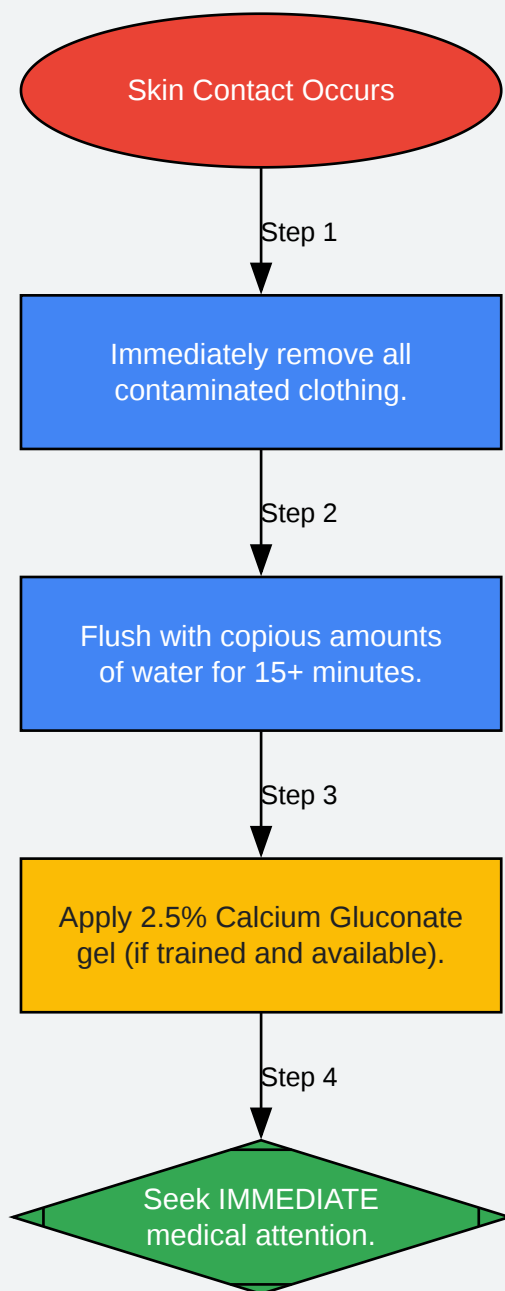
Methodology:

- **Confirm Leak:** If a leak is suspected (e.g., by odor or analytical detector), immediately don full PPE, including an SCBA.
- **Evacuate Area:** Alert all personnel in the immediate vicinity and evacuate the laboratory. Ensure the area is clearly marked and access is restricted.

- **Ventilation:** Work only in a certified chemical fume hood or with local exhaust ventilation. Increase the ventilation rate if possible.
- **Identify Source:** Cautiously approach the cylinder and try to identify the source of the leak (e.g., valve packing, connection fitting).
- **Tighten Fittings:** If the leak is from a fitting, use appropriate, non-sparking tools to gently tighten the connection. Do not overtighten.
- **Close Valve:** If the leak persists or is from the cylinder valve itself, close the main cylinder valve if possible.
- **Move Cylinder:** If the leak cannot be stopped, carefully move the leaking cylinder to a safe, isolated, and well-ventilated location (such as a designated emergency gas cabinet or an empty fume hood) away from all personnel and incompatible materials[3].
- **Contact Supplier/Disposal Team:** Do not attempt to repair a faulty cylinder. Contact your institution's environmental health and safety office and the gas supplier for instructions on how to manage the leaking cylinder.
- **Decontamination:** Decontaminate any affected surfaces as per your institution's specific procedures for fluoride compounds.
- **Reporting:** Document the incident and report it to the appropriate safety personnel.

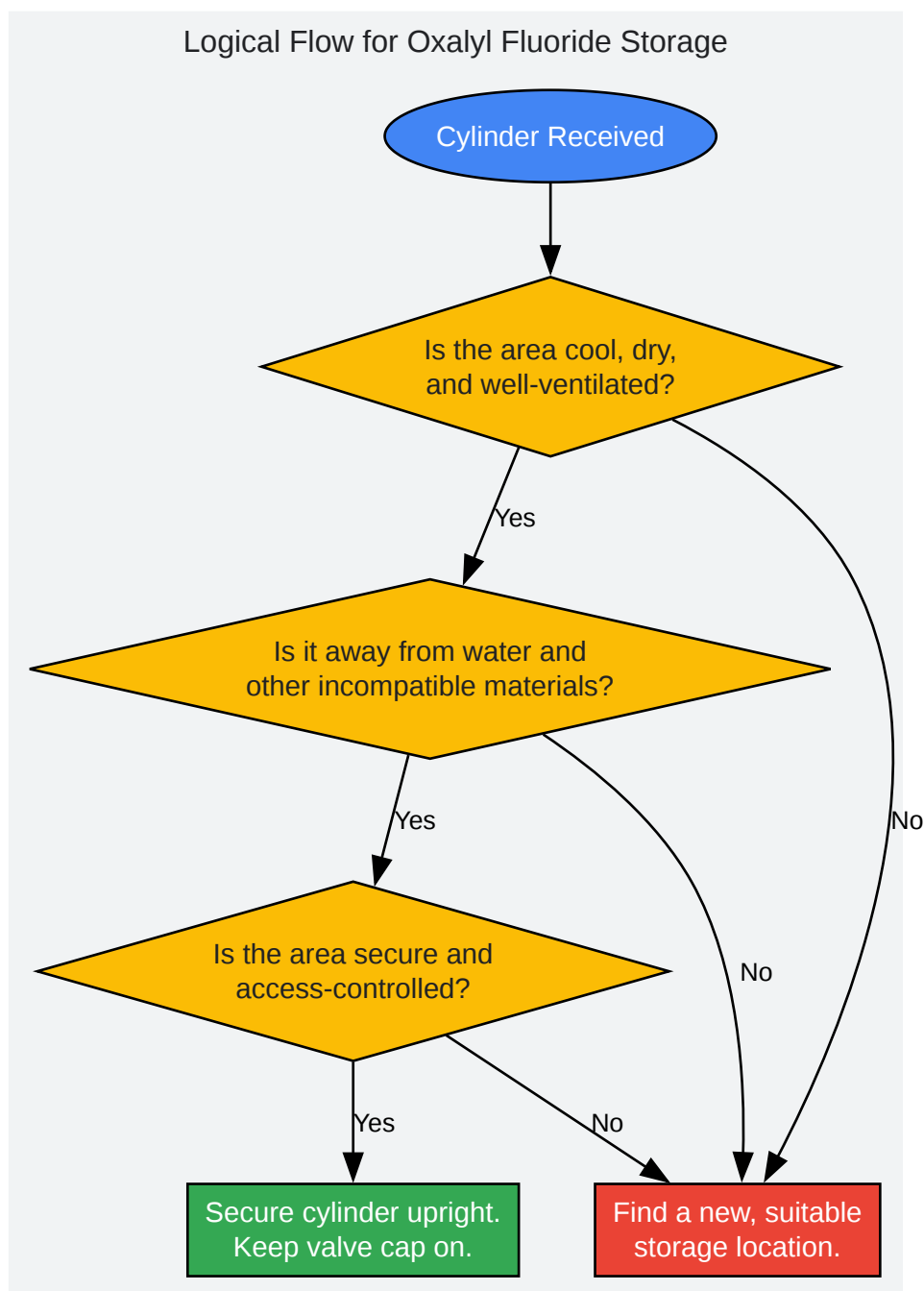
Visualizations

Emergency Workflow: Oxalyl Fluoride Skin Exposure



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Caption: Emergency workflow for skin exposure to **oxalyl fluoride**.



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Caption: Decision tree for the proper storage of **oxalyl fluoride** cylinders.

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